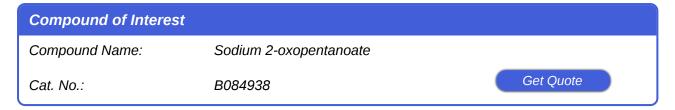


# An In-depth Technical Guide to the Physicochemical Properties of Sodium 2-oxopentanoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Sodium 2-oxopentanoate**. The information is curated for professionals in research and development, offering detailed data, experimental methodologies, and visual representations of its metabolic significance.

### **Core Physicochemical Data**

**Sodium 2-oxopentanoate** (CAS No. 13022-83-8) is the sodium salt of 2-oxopentanoic acid, a five-carbon alpha-keto acid. As a sodium salt of a carboxylic acid, it is expected to be a white crystalline solid at room temperature.[1] Many sodium salts are highly water-soluble, and this trend is anticipated for **Sodium 2-oxopentanoate**, particularly given its relatively short carbon chain which limits hydrophobic character.[2][3]

The thermal decomposition of sodium carboxylates typically occurs at high temperatures, often preceding melting.[4][5] Therefore, a distinct boiling point for **Sodium 2-oxopentanoate** is not expected under normal atmospheric conditions.



| Property                     | Value  | Source(s) |
|------------------------------|--|-----------|
| Molecular Formula            | C <sub>5</sub> H <sub>7</sub> NaO <sub>3</sub>   | [6]       |
| Molecular Weight             | 138.10 g/mol   | [6]       |
| Appearance                   | White crystalline solid (expected)   | [1]       |
| Melting Point                | Decomposes at high temperature   | [4][5]    |
| Boiling Point                | Not applicable (decomposes)  | [4][5]    |
| Solubility                   | Soluble in water   | [2][3]    |
| pKa (of 2-oxopentanoic acid) | The pKa of the corresponding acid, 2-oxopentanoic acid, is complex due to the equilibrium between the keto and hydrated forms in aqueous solution. |           |

# Metabolic Significance: Branched-Chain Amino Acid Catabolism

**Sodium 2-oxopentanoate** is a key intermediate in the metabolic breakdown of branched-chain amino acids (BCAAs), specifically isoleucine.[7][8] The catabolism of BCAAs primarily occurs in extra-hepatic tissues like muscle.[7] The initial step is a transamination reaction, followed by oxidative decarboxylation catalyzed by the branched-chain  $\alpha$ -keto acid dehydrogenase (BCKDH) complex.[8][9]

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